

# Application Note and Protocol: Preparation of AKI603 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **AKI603**, a potent Aurora A kinase inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent.[1] Adherence to this protocol is crucial for ensuring the stability, solubility, and experimental reproducibility of the compound. The information presented is intended for research purposes only.

## **Compound Information**

**AKI603** is a small molecule inhibitor of Aurora kinase A (AurA) with an IC50 of 12.3 nM.[2][3][4] It has demonstrated strong anti-proliferative activity in various cancer cell lines, including leukemic and breast cancer cells, and is noted for its potential to overcome drug resistance.[1] [2] Proper preparation of stock solutions is the first critical step for in vitro and in vivo studies.

Table 1: Physicochemical Properties of **AKI603** 



Property	Value	Citations	
Molecular Formula	C19H23N9O2	[5][6][7]	
Molecular Weight	409.45 g/mol	[3][5][7]	
CAS Number	1432515-73-5	[2][5][6]	
Solubility in DMSO	Up to 120 mg/mL (293.07 mM)	[5]	
Appearance	Solid	[6]	

# **Safety Precautions**

Standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses with side shields or goggles, and appropriate chemical-resistant gloves (e.g., nitrile gloves) when handling AKI603 and DMSO.[8]
- Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[9] Avoid contact with skin and eyes.[8] After handling, wash hands thoroughly.[10]
- DMSO: Dimethyl sulfoxide is an excellent solvent that can facilitate the absorption of chemicals through the skin.[11] Exercise caution and prevent skin contact.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

# Experimental Protocol: Preparation of a 10 mM AKI603 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro assays. Calculations can be adjusted for different desired concentrations.

## **Materials and Equipment**

AKI603 powder



- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile tips
- · Vortex mixer
- Sonicator (water bath or probe)

### **Step-by-Step Procedure**

- Pre-preparation: Before opening, allow the vial of AKI603 powder and the bottle of DMSO to
  equilibrate to room temperature for at least 1 hour.[3] This prevents condensation of
  moisture, which could affect compound stability.
- Calculation: To prepare a 10 mM stock solution, calculate the required mass of AKI603.
  - Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
  - Example for 1 mL (0.001 L) of 10 mM (0.01 M) stock:
    - Mass (mg) = 0.01 mol/L \* 0.001 L \* 409.45 g/mol \* 1000 mg/g = 4.09 mg
- Weighing: Carefully weigh out the calculated amount of AKI603 powder using an analytical balance and place it into a sterile vial.
- Dissolution:
  - Add the calculated volume of DMSO (e.g., 1 mL for the example above) to the vial containing the AKI603 powder.
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
  - To ensure complete dissolution, sonicate the solution in a water bath for 10-15 minutes.[5]
     Gentle warming to 37°C can also aid dissolution if necessary, but check compound



stability information first.[9]

- Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Aliquoting and Storage:
  - Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed cryovials or microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles, which can degrade the compound.[12]
  - Label each aliquot clearly with the compound name, concentration, date, and solvent.

## Storage and Stability

Proper storage is essential to maintain the activity of the AKI603 stock solution.

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Citations
Solid Powder	-20°C	≥ 3 years	[5][6]
DMSO Stock Solution	-80°C	6 months to 1 year	[2][3][5]
-20°C	1 month	[2][3]	

# **Application Protocol: Dilution for Cell-Based Assays**

When preparing working solutions for cell culture experiments, it is crucial to minimize the final DMSO concentration to avoid solvent-induced cytotoxicity.

- Serial Dilution: It is best practice to perform initial serial dilutions of the high-concentration DMSO stock in pure DMSO before the final dilution into aqueous cell culture medium. This helps prevent the compound from precipitating out of solution.
- Final Dilution: Add the final DMSO aliquot to the pre-warmed cell culture medium while gently swirling the medium.[9] This rapid dispersal helps maintain solubility.

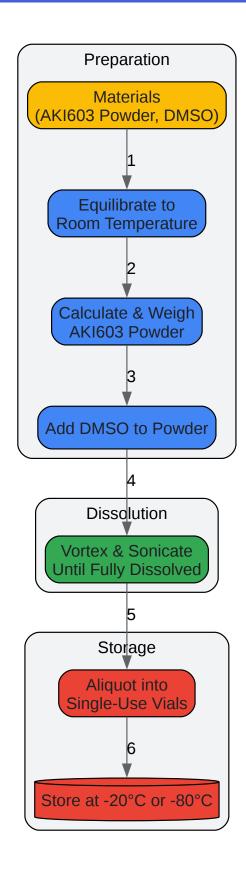


- DMSO Concentration Limit: The final concentration of DMSO in the cell culture medium should ideally be kept below 0.1%, and almost always below 0.5%, to avoid off-target effects. [9][12]
- Vehicle Control: Always include a vehicle control in your experiments, which consists of cell culture medium containing the same final concentration of DMSO as your experimental samples.[12]

# **Visualization of Experimental Workflow**

The following diagram illustrates the key steps for preparing the **AKI603** stock solution.





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Caption: Workflow for preparing AKI603 stock solution in DMSO.



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